Solubility of N-(3-Chlorophenyl)-N-hydroxybenzamide in DMSO and water

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(3-Chlorophenyl)-N-hydroxybenzamide*
CAS No.:	*67055-91-8*
Cat. No.:	*B15443993*

Get Quote

An In-depth Technical Guide to the Solubility of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in DMSO and Water

Introduction

Overview of N-(3-Chlorophenyl)-N-hydroxybenzamide

N-(3-Chlorophenyl)-N-hydroxybenzamide is a chemical compound belonging to the class of N-arylhydroxamic acids. Its structure, characterized by a central benzamide core with a hydroxyl group on the nitrogen atom and a 3-chlorophenyl substituent, suggests its potential for various applications in medicinal chemistry and drug discovery. Hydroxamic acid derivatives are known for their metal-chelating properties and their ability to inhibit a variety of enzymes, making them a subject of interest in the development of new therapeutic agents.

The Critical Role of Solubility in Research and Drug Development

© 2026 BenchChem. All rights reserved.

The solubility of a compound is a fundamental physicochemical property that significantly influences its handling, formulation, and biological activity. In the context of drug discovery and development, poor solubility can be a major obstacle, leading to challenges in absorption, distribution, metabolism, and excretion (ADME), ultimately affecting the bioavailability and efficacy of a potential drug candidate. Therefore, a thorough understanding of a compound's solubility in relevant solvents is crucial from the early stages of research.

Scope and Objectives of this Guide

Currently, there is a lack of publicly available quantitative data on the solubility of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in common laboratory solvents such as dimethyl sulfoxide (DMSO) and water. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive technical resource on this topic. While direct experimental values are not available, this document will offer:

- A predicted solubility profile based on the molecule's chemical structure and the properties of similar compounds.
- A theoretical understanding of the solute-solvent interactions governing its solubility in DMSO and water.
- Detailed, field-proven experimental protocols for determining both thermodynamic and kinetic solubility.
- Visual aids in the form of diagrams to illustrate experimental workflows.

By equipping researchers with the necessary knowledge and methodologies, this guide facilitates the accurate determination and interpretation of the solubility of **N-(3-Chlorophenyl)-N-hydroxybenzamide**, enabling more reliable and reproducible experimental outcomes.

Predicted Solubility Profile of N-(3-Chlorophenyl)-N-hydroxybenzamide

Molecular Structure and Physicochemical Properties Analysis

© 2026 BenchChem. All rights reserved.

The chemical structure of **N-(3-Chlorophenyl)-N-hydroxybenzamide** consists of two aromatic rings, an amide linkage, a hydroxyl group attached to the nitrogen, and a chlorine atom. This combination of functional groups imparts a predominantly hydrophobic character to the molecule, with some capacity for hydrogen bonding through the N-hydroxy and amide moieties.

Predicted Solubility in DMSO and Water (Qualitative)

Based on its molecular structure and the general solubility trends of benzamide and N-arylhydroxamic acid derivatives, a qualitative solubility profile can be predicted[1][2].

- In DMSO: **N-(3-Chlorophenyl)-N-hydroxybenzamide** is predicted to be soluble. DMSO is a powerful polar aprotic solvent capable of disrupting the intermolecular forces in the solid state and forming strong hydrogen bonds with the N-hydroxy group.
- In Water: The compound is predicted to be poorly soluble. The hydrophobic nature of the two phenyl rings and the chloro-substituent is expected to outweigh the hydrophilic contributions of the N-hydroxy and amide groups, leading to limited dissolution in aqueous media.

Rationale based on Structurally Similar Compounds

The predicted solubility is supported by observations of structurally related compounds. For instance, many N-arylhydroxamic acids exhibit good solubility in DMSO[3]. Conversely, benzamide derivatives with significant hydrophobic moieties tend to have low aqueous solubility[1]. The presence of the chlorine atom further increases the lipophilicity of the molecule, contributing to its predicted poor water solubility.

Summary Table of Predicted Solubility

© 2026 BenchChem. All rights reserved.

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Polar Aprotic	DMSO, DMF	Soluble	Strong hydrogen bond acceptor and ability to solvate both polar and nonpolar parts of the molecule.
Aqueous	Water, PBS (pH 7.4)	Poorly Soluble	The hydrophobic character of the aromatic rings and chlorine atom dominates over the polar functional groups.
Polar Protic	Methanol, Ethanol	Sparingly Soluble	The N-hydroxy and amide groups can form hydrogen bonds, but the overall hydrophobicity will limit extensive dissolution.

Solubility in Dimethyl Sulfoxide (DMSO)

Theoretical Framework: Why DMSO is a Powerful Solvent for Organic Molecules

Dimethyl sulfoxide (DMSO) is a highly polar aprotic solvent with a high dielectric constant and a large dipole moment. Its ability to act as a strong hydrogen bond acceptor, while lacking donor capabilities, makes it an exceptional solvent for a wide range of organic compounds. DMSO can effectively solvate cations and the polar regions of molecules, while its methyl groups can interact with nonpolar moieties. This dual character allows it to break up the crystal lattice of solid compounds and keep them in solution.

© 2026 BenchChem. All rights reserved.

Predicted High Solubility of N-(3-Chlorophenyl)-N-hydroxybenzamide in DMSO

The N-hydroxybenzamide core of the target molecule can readily form hydrogen bonds with the sulfoxide group of DMSO. Additionally, the aromatic rings can engage in favorable dipole-dipole and van der Waals interactions with the solvent molecules. This combination of interactions is expected to result in high solubility.

Experimental Protocol for Determining Thermodynamic Solubility in DMSO

Thermodynamic solubility represents the true equilibrium solubility of a compound in a given solvent at a specific temperature. The shake-flask method is the gold standard for its determination[4][5].

An excess of the solid compound is agitated in the solvent for a sufficient period to reach equilibrium. The resulting saturated solution is then filtered to remove any undissolved solid, and the concentration of the dissolved compound in the filtrate is determined.

- **N-(3-Chlorophenyl)-N-hydroxybenzamide** (solid)
- Anhydrous DMSO
- Vortex mixer
- Thermomixer or shaking incubator
- Centrifuge
- Calibrated analytical balance
- Micropipettes
- 2 mL microcentrifuge tubes
- Syringe filters (0.45 µm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

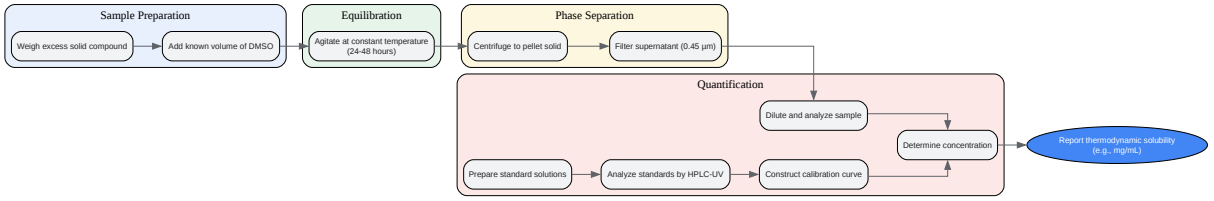
© 2026 BenchChem. All rights reserved.

- Volumetric flasks and appropriate glassware
- Preparation of Supersaturated Solution: Weigh out an excess amount (e.g., 5-10 mg) of **N-(3-Chlorophenyl)-N-hydroxybenzamide** into a 2 mL microcentrifuge tube.
- Solvent Addition: Add a known volume of anhydrous DMSO (e.g., 1 mL) to the tube.
- Equilibration: Tightly cap the tube and place it in a thermomixer or shaking incubator set at a constant temperature (e.g., 25 °C). Agitate the mixture vigorously for 24-48 hours to ensure equilibrium is reached.
- Separation of Undissolved Solid: After equilibration, centrifuge the tube at high speed (e.g., 14,000 rpm) for 10-15 minutes to pellet the undissolved solid.
- Filtration: Carefully collect the supernatant using a pipette and filter it through a 0.45 µm syringe filter into a clean tube. This step is crucial to remove any remaining solid particles.
- Preparation of Standard Solutions: Prepare a series of standard solutions of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in DMSO with known concentrations.
- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas from the UV detector. Construct a calibration curve by plotting the peak area against the concentration.
- Sample Analysis: Dilute the filtered saturated solution with DMSO to a concentration that falls within the range of the calibration curve. Inject the diluted sample into the HPLC and record the peak area.
- Concentration Determination: Use the calibration curve to determine the concentration of the diluted sample.

Calculate the thermodynamic solubility by multiplying the determined concentration of the diluted sample by the dilution factor. The solubility should be reported in units such as mg/mL or mM, along with the temperature at which the measurement was performed.

© 2026 BenchChem. All rights reserved.

Graphviz Diagram: Workflow for Thermodynamic Solubility Determination in DMSO



Click to download full resolution via product page

Caption: Workflow for Thermodynamic Solubility Determination in DMSO.

Solubility in Water and Aqueous Buffers

Theoretical Framework: The Challenge of Aqueous Solubility for Hydrophobic Compounds

Water is a highly polar protic solvent that forms an extensive network of hydrogen bonds. For a nonpolar or poorly polar compound to dissolve in water, it must disrupt these hydrogen bonds, which is energetically unfavorable. The hydrophobic effect describes the tendency of nonpolar molecules to aggregate in aqueous solution to minimize their contact with water molecules. The significant nonpolar surface area of **N-(3-Chlorophenyl)-N-hydroxybenzamide** is the primary reason for its predicted poor aqueous solubility.

Predicted Low Solubility of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in Water

© 2026 BenchChem. All rights reserved.

Due to the factors described above, the dissolution of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in water is expected to be very limited. This has significant implications for its use in biological assays, which are typically conducted in aqueous buffers.

Experimental Protocol for Determining Kinetic Solubility in Aqueous Buffers

Kinetic solubility is a high-throughput method used in early drug discovery to assess the solubility of a compound when it is rapidly precipitated from a concentrated DMSO stock solution into an aqueous buffer[6][7]. This measurement is highly relevant to the conditions under which compounds are typically tested in in-vitro assays. The turbidimetric method is a common approach for determining kinetic solubility.

A DMSO stock solution of the compound is serially diluted and then added to an aqueous buffer. If the compound's concentration exceeds its solubility limit, it will precipitate, causing the solution to become turbid. The turbidity is measured by light absorbance or scattering, and the kinetic solubility is determined as the concentration at which a significant increase in turbidity is observed.

- **N-(3-Chlorophenyl)-N-hydroxybenzamide**
- Anhydrous DMSO
- Aqueous buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.4)
- 96-well plates
- Multichannel pipettes
- Plate reader capable of measuring absorbance at 620 nm or nephelometry
- Stock Solution Preparation: Prepare a high-concentration stock solution of **N-(3-Chlorophenyl)-N-hydroxybenzamide** in 100% DMSO (e.g., 10 mM).
- Serial Dilutions in DMSO: In a 96-well plate, perform serial dilutions of the stock solution in DMSO to create a range of concentrations.

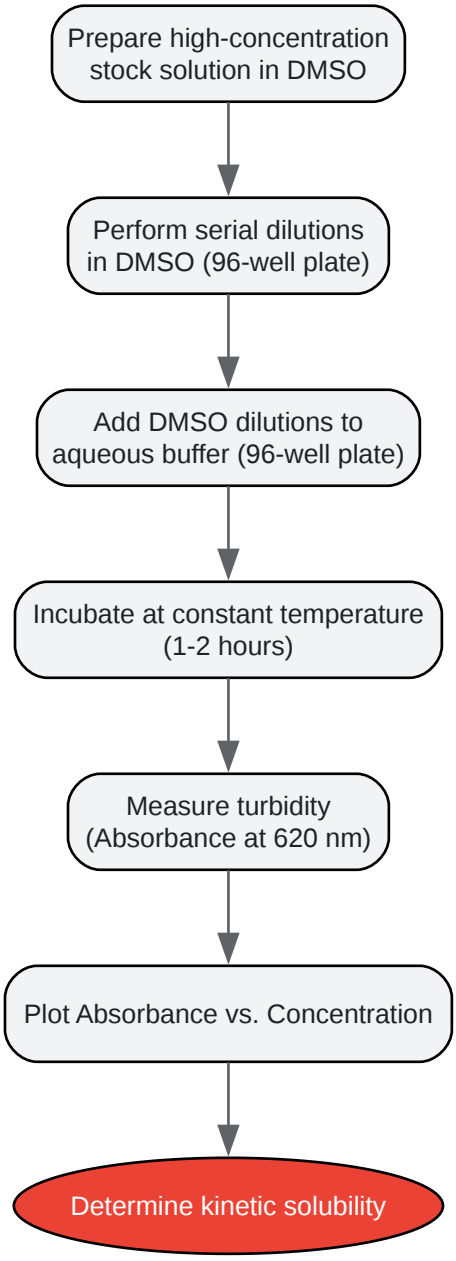
© 2026 BenchChem. All rights reserved.

- Addition to Aqueous Buffer: In a separate 96-well plate, add the aqueous buffer to each well. Then, transfer a small, fixed volume (e.g., 2 µL) of each DMSO dilution to the corresponding well containing the buffer (e.g., 198 µL). This results in a final DMSO concentration that is typically low (e.g., 1-2%) to minimize its effect on solubility.
- Incubation: Incubate the plate at a controlled temperature (e.g., 25 °C or 37 °C) for a set period (e.g., 1-2 hours) with gentle shaking.
- Turbidity Measurement: Measure the absorbance (turbidity) of each well at a wavelength of 620 nm using a plate reader.

Plot the measured absorbance against the compound concentration. The kinetic solubility is typically defined as the highest concentration that does not show a significant increase in absorbance compared to a DMSO-only control well.

Graphviz Diagram: Workflow for Kinetic Solubility Assay

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for Kinetic Solubility Assay (Turbidimetric Method).

Comparative Analysis and Practical Considerations

Summary Table of Predicted vs. Experimental Approaches

© 2026 BenchChem. All rights reserved.

Solvent	Predicted Solubility	Recommended Experimental Assay	Key Considerations
DMSO	High	Thermodynamic (Shake-Flask)	Provides the true equilibrium solubility, essential for preparing accurate stock solutions.
Water/Aqueous Buffer	Low	Kinetic (Turbidimetric)	High-throughput and relevant for predicting behavior in biological assays.

Practical Tips for Handling Stock Solutions in DMSO

- Use Anhydrous DMSO: DMSO is hygroscopic and can absorb water from the atmosphere. Water contamination can reduce the solubility of hydrophobic compounds.
- Store Properly: Store stock solutions in tightly sealed vials at low temperatures (-20 °C or -80 °C) to prevent degradation and water absorption.
- Avoid Repeated Freeze-Thaw Cycles: Aliquot stock solutions into smaller, single-use volumes to maintain their integrity.

Implications of Solubility for in vitro Assays

The low aqueous solubility of **N-(3-Chlorophenyl)-N-hydroxybenzamide** means that it may precipitate out of solution when diluted from a DMSO stock into an aqueous assay buffer. This can lead to inaccurate and unreliable results. It is therefore crucial to determine the kinetic solubility in the specific assay buffer to ensure that the compound remains in solution at the tested concentrations.

Conclusion

While specific quantitative solubility data for **N-(3-Chlorophenyl)-N-hydroxybenzamide** is not readily available in the literature, this technical guide provides a robust framework for its

© 2026 BenchChem. All rights reserved.

determination. Based on its chemical structure, the compound is predicted to be highly soluble in DMSO and poorly soluble in water. The detailed experimental protocols for thermodynamic and kinetic solubility assays provided herein will enable researchers to generate reliable data, which is essential for the successful application of this compound in research and drug development. A thorough understanding and experimental validation of its solubility properties will ensure the integrity and reproducibility of future studies.

References

- Benchchem. (2025). Solubility profile of 4-amino-N-(2-chlorophenyl)benzamide in aqueous and organic solvents.
- AxisPharm. (n.d.). Kinetic Solubility Assays Protocol.
- Enamine. (n.d.). Shake-Flask Aqueous Solubility Assay (kinetic or thermodynamic assay conditions).
- Domainex. (n.d.). Turbidimetric (Kinetic) Solubility Assay.
- PubChem. (n.d.). N-(3-chlorophenyl)-2-hydroxybenzamide.
- WuXi AppTec. (n.d.). Kinetic & Thermodynamic Solubility Testing.
- protocols.io. (2024). Shake-Flask Aqueous Solubility assay (Kinetic solubility).
- ResearchGate. (2023). Results of benzamide solubility measurements and computations.
- Creative Biolabs. (2019). Solubility Assessment Service.
- Raza, A., et al. (2010). N-(3-Chlorophenyl)-2-hydroxybenzamide. Acta Crystallographica Section E: Structure Reports Online, 66(12), o3100.
- Hoffman Fine Chemicals. (n.d.). N-(3-Chlorophenyl)benzamide.
- Spiral. (n.d.). Solubility determination and modelling of benzamide in organic solvents....
- ACS Publications. (2023). Solubility Modeling and Preferential Solvation of Benzamide in Some Pure and Binary Solvent Mixtures at Different Temperatures.
- Domainex. (n.d.). Thermodynamic Solubility Assay.
- Benchchem. (2025). Overcoming solubility issues of N-(1-hydroxypropan-2-yl)benzamide in assays.
- PubChemLite. (n.d.). Benzamide, n-(3-chlorophenyl)-5-fluoro-2-hydroxy-.
- Evotec. (n.d.). Thermodynamic Solubility Assay.
- protocols.io. (2025). In-vitro Thermodynamic Solubility.
- International Journal of Chemical Studies. (2015).
- Benchchem. (2025). N'-hydroxyoctanimidamide: A Technical Guide to Solubility and Potential Biological Interactions.
- International Journal of Bioscience, Biochemistry and Bioinformatics. (2011). Solubility and Hydrophobic Descriptors of N-Arylhydroxamic Acids.
- PubChem. (n.d.). N-(3-chlorophenyl)-3-nitrobenzamide.

© 2026 BenchChem. All rights reserved.

- MDPI. (2024). N-(3-chlorophenethyl)-4-nitrobenzamide. Molbank, 2024(2), M1835.
- PubChem. (n.d.). Benzamide, N-(3-chlorophenyl)-4-nitro-.
- Journal of Pharmaceutical Research International. (2024).
- Hoffman Fine Chemicals. (n.d.). N-((3-Chlorophenyl)thio)benzamide.
- PubChemLite. (n.d.). Propanimidamide, n-(3-chlorophenyl)-n'-hydroxy-2-((phenylmethylene)hydrazono)-.
- PubChem. (n.d.). N-(3-Chlorophenyl)-N-hydroxyformamide.
- Jetir.org. (2021). Solvation Parameters and Solubility of N-Arylhydroxamic Acid.
- ResearchGate. (2016). Why is N-hydroxymethyl acrylamide monomer soluble in water but its polymer is not soluble in water?.
- Google Patents. (n.d.). CN109824537A - A kind of preparation method of N-(3-acetyl-2-hydroxyphenyl) acetamide.
- Gaylord Chemical. (n.d.). Dimethyl Sulfoxide (DMSO) Solubility Data.
- SpringerLink. (2024). Synthesis and characterization of hydroxamic acid N,3-dihydroxy-2-naphthamide....
- ResearchGate. (2023). Weak Interactions in Dimethyl Sulfoxide (DMSO)-Tertiary Amide Solutions....

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. Solubility and Hydrophobic Descriptors of N-Arylhydroxamic Acids - Volume 1 Number 4 (Nov. 2011) - IJBBB [ijbbb.org]
- 3. chemijournal.com [chemijournal.com]
- 4. creative-biolabs.com [creative-biolabs.com]
- 5. evotec.com [evotec.com]
- 6. Kinetic Solubility Assays Protocol | AxisPharm [axispharm.com]
- 7. Turbidimetric (Kinetic) Solubility Assay | Domainex [domainex.co.uk]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Solubility of N-(3-Chlorophenyl)-N-hydroxybenzamide in DMSO and water]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15443993/docs#solubility-of-n-3-chlorophenyl-n-hydroxybenzamide-in-dmso-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check